

C.I. Acid Red 154: An Evaluation for Microscopy Applications

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Compound of Interest

Compound Name: C.I. Acid red 154

Cat. No.: B12371613

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A comprehensive review of available literature and technical data reveals a significant lack of evidence supporting the use of **C.I. Acid Red 154** as a fluorescent probe or histological stain in microscopy. Despite its classification by some suppliers as a "fluorescent dye," there is no accessible scientific documentation detailing its spectral properties or application protocols in a biological research context.

Primarily utilized as a colorant in the textile and paint industries, **C.I. Acid Red 154**, also known as C.I. 24800, Weak Acid Red BB, or Supranol Fast Red BB, does not have established protocols for cell staining, tissue visualization, or fluorescence microscopy. Extensive searches of scientific databases and technical literature have yielded no specific data on its absorption and emission spectra, molar absorptivity, or quantum yield—all critical parameters for its application in fluorescence imaging.

Physicochemical Properties

While its utility in microscopy is not documented, basic chemical and physical properties of **C.I. Acid Red 154** have been reported. This information is summarized below.

Property	Value	Reference
C.I. Name	Acid Red 154	[1]
C.I. Number	24800	[1]
CAS Number	6507-79-5	[1]
Molecular Formula	C ₄₀ H ₃₄ N ₄ Na ₂ O ₁₀ S ₂	[1]
Molecular Weight	840.83 g/mol	[1]
Synonyms	Weak Acid Red BB, Supranol Fast Red BB	[1]
Appearance	Deep purple powder	[1]
Solubility	Soluble in water (product red solution)	[1]

Lack of Experimental Protocols and Spectral Data for Microscopy

No peer-reviewed articles or technical guides were found that describe methodologies for using **C.I. Acid Red 154** in microscopy. This includes a lack of information on:

- **Staining Protocols:** Optimal dye concentrations, incubation times, and fixation methods for biological samples are unknown.
- **Fluorescence Properties:** Key spectral data required for fluorescence microscopy, such as excitation and emission maxima, are not available in the scientific literature.
- **Signaling Pathways:** There is no information to suggest that **C.I. Acid Red 154** interacts with or can be used to visualize any specific biological signaling pathways.

Due to the absence of this critical information, no experimental workflows or logical relationship diagrams can be generated.

Conclusion for Researchers

For researchers, scientists, and drug development professionals seeking a red fluorescent dye for microscopy, it is recommended to consider well-characterized and validated probes with established spectral properties and protocols. The current body of scientific knowledge does not support the use of **C.I. Acid Red 154** for any microscopy-based applications. Its primary and documented use remains in industrial dyeing processes.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
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